

Application Notes and Protocols for 2-Ethylhexyl Acetate in Fragrance Research

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Compound of Interest

Compound Name: **2-Ethylhexyl acetate**

Cat. No.: **B091014**

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These application notes provide a comprehensive overview of the use of **2-Ethylhexyl acetate** (CAS No. 103-09-3) in fragrance formulations for research and development. This document includes its olfactory profile, physicochemical properties, and detailed protocols for its analytical and sensory evaluation, stability testing, and safety assessment.

Introduction to 2-Ethylhexyl Acetate in Fragrance Applications

2-Ethylhexyl acetate is a widely used fragrance ingredient valued for its versatile and pleasant odor profile.^[1] It is an ester that imparts a sweet, fruity, and slightly floral aroma to fragrance compositions.^[2] Its moderate volatility and good solubility in alcohol and oils make it a functional component in various scented products.^{[1][2]} Beyond its primary use for its scent, it can also act as a solvent for other fragrance materials.^{[1][3]} In fragrance research, **2-Ethylhexyl acetate** is often used as a reference material or a building block for creating novel scent profiles.

Physicochemical and Olfactive Properties

A summary of the key properties of **2-Ethylhexyl acetate** is presented below for easy reference.

Property	Value	Reference
Chemical Name	2-Ethylhexyl acetate	[2]
CAS Number	103-09-3	[2]
Molecular Formula	C10H20O2	[2]
Molecular Weight	172.26 g/mol	[2]
Appearance	Colorless liquid	[1] [4] [5]
Odor Profile	Fruity, sweet, slightly floral, with herbal and earthy undertones	[2] [6] [7]
Boiling Point	199 °C at 760 mmHg	[2]
Flash Point	71.11 °C (Closed Cup)	[7]
Vapor Pressure	0.413 mmHg at 25 °C (estimated)	[7]
Solubility	Miscible with alcohol and oils; very slightly soluble in water	[2]
Purity	≥99%	[8]

Experimental Protocols

Gas Chromatography-Olfactometry (GC-O) for Odor Characterization

Objective: To identify and characterize the specific odor notes of **2-Ethylhexyl acetate**.

Methodology:

- Sample Preparation: Prepare a 1% solution of **2-Ethylhexyl acetate** in high-purity ethanol.
- Instrumentation: Use a gas chromatograph coupled with a mass spectrometer (MS) and an olfactory detection port (ODP).

- GC Conditions:
 - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Split Ratio: 1:1, with one part directed to the MS and the other to the ODP.
- Olfactometry: A trained sensory panelist sniffs the effluent from the ODP and records the odor descriptors and their intensity at specific retention times.
- Data Analysis: Correlate the sensory data from the ODP with the mass spectrometry data to identify the compound responsible for each odor note.

Sensory Panel Evaluation of 2-Ethylhexyl Acetate in a Fragrance Accord

Objective: To evaluate the sensory impact of **2-Ethylhexyl acetate** on a model fragrance accord.

Methodology:

- Panelist Selection and Training: Select a panel of 10-15 trained sensory assessors. Panelists should be familiar with fragrance terminology and evaluation techniques.
- Sample Preparation:
 - Create a simple floral fragrance accord (e.g., rose, jasmine, and muguet).
 - Prepare two versions of the accord: one as a control and another containing 2% **2-Ethylhexyl acetate**.

- Both samples should be diluted to 10% in ethanol and coded with random three-digit numbers.
- Evaluation Procedure:
 - Present the samples to the panelists in a controlled environment with neutral airflow and lighting.
 - Panelists will dip a smelling strip into each sample and evaluate the fragrance at different time points (top notes: immediately, middle notes: after 15 minutes, base notes: after 1 hour).
 - Panelists will rate the intensity of various sensory attributes (e.g., fruity, sweet, floral, overall pleasantness) on a 10-point scale.
- Data Analysis: Use statistical methods such as ANOVA to analyze the sensory data and determine if there are significant differences between the control and the sample containing **2-Ethylhexyl acetate**.

Stability Testing in an Alcoholic Solution

Objective: To assess the stability of **2-Ethylhexyl acetate** in a hydroalcoholic solution under accelerated conditions.

Methodology:

- Sample Preparation: Prepare a 5% solution of **2-Ethylhexyl acetate** in a 70:30 ethanol/water mixture.
- Storage Conditions:
 - Store aliquots of the solution under the following conditions for 4 weeks:
 - Refrigerated (4 °C) in the dark.
 - Room temperature (25 °C) with ambient light exposure.
 - Elevated temperature (40 °C) in an oven.

- Analysis:
 - At weekly intervals, analyze the samples using gas chromatography-mass spectrometry (GC-MS) to quantify the concentration of **2-Ethylhexyl acetate**.
 - Conduct a sensory evaluation of the samples to detect any changes in the odor profile.
- Data Analysis: Plot the concentration of **2-Ethylhexyl acetate** over time for each storage condition to determine its degradation rate. Compare the sensory profiles to identify any off-notes that may have developed.

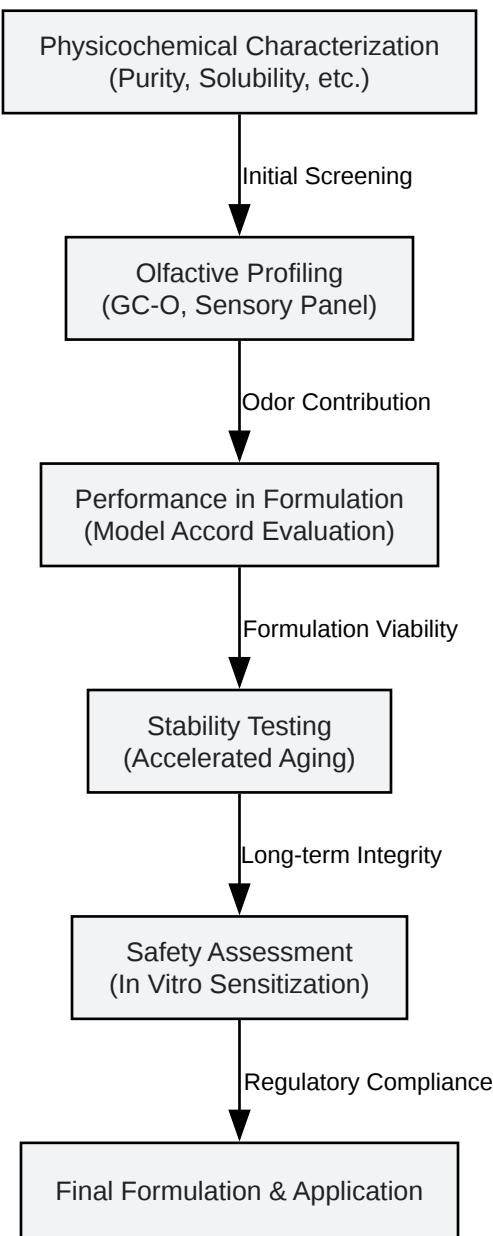
In Vitro Skin Sensitization Assessment (KeratinoSens™ Assay)

Objective: To evaluate the skin sensitization potential of **2-Ethylhexyl acetate** using an in vitro model.

Methodology:

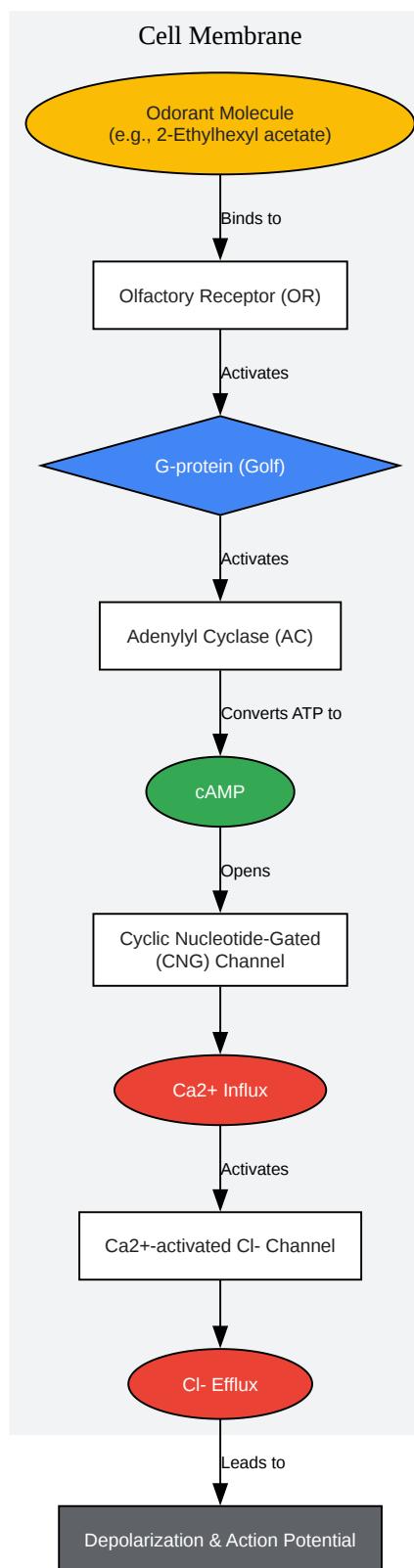
- Cell Culture: Culture the KeratinoSens™ cell line (immortalized human keratinocytes) according to the supplier's instructions.
- Treatment: Expose the cells to a range of concentrations of **2-Ethylhexyl acetate** (typically from 1 to 2000 μ M) for 48 hours.
- Luciferase Assay: Measure the induction of the luciferase reporter gene, which is under the control of the antioxidant response element (ARE). An increase in luciferase activity indicates the activation of genes involved in the skin sensitization pathway.
- Cytotoxicity Assay: Concurrently, assess cell viability using a cytotoxicity assay (e.g., MTT) to ensure that the observed luciferase induction is not due to cellular toxicity.
- Data Analysis: Determine the EC1.5 value, which is the concentration of **2-Ethylhexyl acetate** that causes a 1.5-fold induction of luciferase activity. A compound is classified as a sensitizer if the EC1.5 is less than 1000 μ M and the maximum gene induction is statistically significant.

Visualizations



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Caption: Workflow for the evaluation of a fragrance ingredient.



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Caption: Generalized olfactory signal transduction pathway.[2][4][6][9]

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